Application Note & Protocol: Laboratory Scale Synthesis of o-(1-Methylheptyl)phenol

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Compound of Interest

Compound Name:	*o-(1-Methylheptyl)phenol*
CAS No.:	*18626-98-7*
Cat. No.:	*B101877*

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Abstract

This document provides a detailed, field-proven protocol for the laboratory-scale synthesis of **o-(1-Methylheptyl)phenol** (CAS No: 18626-98-7). The synthesis is achieved via the ortho-selective alkylation of phenol with 1-octene, a variation of the Friedel-Crafts alkylation reaction.[1][2] This method is favored for its directness and utilization of a catalyst system that promotes substitution at the ortho position relative to the hydroxyl group. This application note elaborates on the reaction mechanism, provides a step-by-step experimental procedure, outlines critical safety protocols, and details methods for purification and characterization. The target compound is a key intermediate in the agrochemical industry, notably in the synthesis of fungicides and acaricides such as Dinocap.[3] This guide is intended for researchers and professionals in organic synthesis and drug development.

Introduction and Scientific Principle

The alkylation of phenols is a cornerstone of electrophilic aromatic substitution reactions. While traditional Friedel-Crafts conditions can lead to a mixture of ortho, para, and polyalkylated products, achieving high regioselectivity is a common synthetic challenge.[1][4] The protocol

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described herein employs an aluminum phenoxide catalyst, which is known to direct the incoming alkyl group preferentially to the ortho position.

Mechanism Insight: The reaction proceeds through the formation of an aluminum phenoxide species in situ. This complex coordinates with the alkylating agent (1-octene), facilitating the electrophilic attack on the electron-rich phenol ring. The steric bulk and electronic influence of the aluminum phenoxide complex favor the formation of the ortho-substituted product over the para isomer. The hydroxyl group of phenol is a strong activating group, but its lone pairs can complex with Lewis acids, which can complicate the reaction.[5] The use of aluminum phenoxide, generated from phenol itself, elegantly navigates this issue.[6]

Materials and Equipment

Reagents and Chemicals

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Reagent	CAS No.	Molecular Wt. (g/mol)	Quantity	Moles	Notes
Phenol	108-95-2	94.11	141.2 g	1.50	Reagent grade, ≥99%. Use in excess to minimize polyalkylation .[4]
1-Octene	111-66-0	112.21	56.1 g	0.50	≥98%
Aluminum Turnings	7429-90-5	26.98	1.35 g	0.05	Activated
Diethyl Ether	60-29-7	74.12	~500 mL	-	Anhydrous, for extraction
Hydrochloric Acid	7647-01-0	36.46	~100 mL	-	2 M solution, for work-up
Sodium Bicarbonate	144-55-8	84.01	~100 mL	-	Saturated solution, for washing
Brine	7647-14-5	58.44	~100 mL	-	Saturated NaCl(aq), for washing
Anhydrous $MgSO_4$	7487-88-9	120.37	~20 g	-	For drying organic phase
Nitrogen Gas	7727-37-9	28.01	-	-	High purity, for inert atmosphere

Equipment

- 500 mL three-neck round-bottom flask

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- Heating mantle with magnetic stirrer and stir bar
- Reflux condenser with water lines
- Thermometer or thermocouple
- Nitrogen gas inlet and bubbler
- 1 L Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus (short path)
- Standard laboratory glassware (beakers, graduated cylinders)
- Analytical balance

Experimental Workflow Diagram

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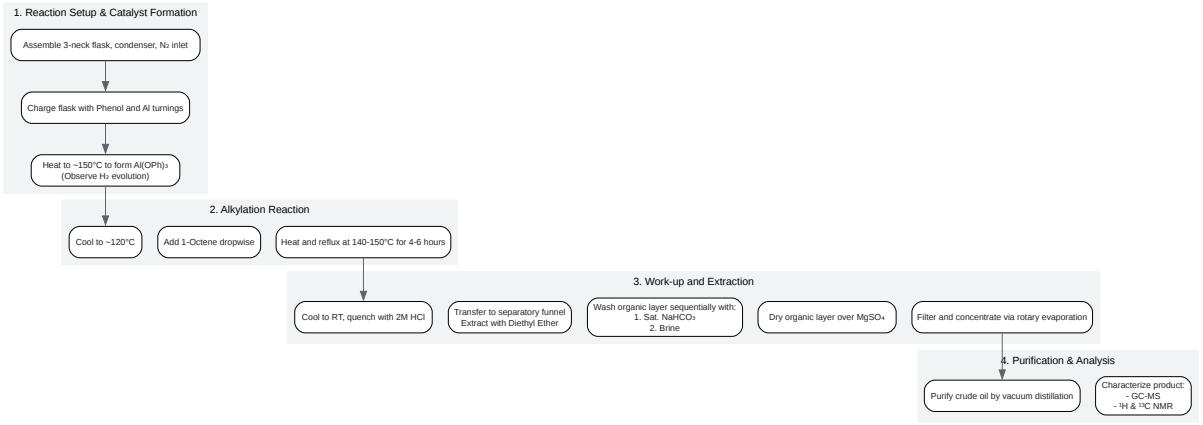

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Caption: Overall workflow for the synthesis of **o-(1-Methylheptyl)phenol**.

Step-by-Step Synthesis Protocol

Catalyst Preparation: In Situ Formation of Aluminum Phenoxide

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- Assembly: Assemble the 500 mL three-neck round-bottom flask with a magnetic stir bar, reflux condenser, and a nitrogen inlet connected to a bubbler. Ensure all glassware is dry.
- Inert Atmosphere: Purge the system with nitrogen gas for 10-15 minutes. Maintain a gentle positive pressure of nitrogen throughout the reaction.
- Charging Reagents: Add phenol (141.2 g, 1.50 mol) and aluminum turnings (1.35 g, 0.05 mol) to the flask.
- Formation: Begin stirring and gently heat the mixture using a heating mantle to 150-160°C. Hydrogen gas will evolve as the aluminum reacts with phenol to form aluminum phenoxide.
    - Causality Note: This step is crucial for generating the ortho-directing catalyst. The reaction is complete when hydrogen evolution ceases (typically 1-2 hours). A clear, slightly viscous solution should be obtained.

Alkylation Reaction

- Temperature Adjustment: Once catalyst formation is complete, cool the reaction mixture to approximately 120°C.
- Substrate Addition: Add 1-octene (56.1 g, 0.50 mol) dropwise to the stirring reaction mixture over 30-45 minutes. An exotherm may be observed; maintain the temperature below 150°C during the addition.
- Reflux: After the addition is complete, heat the reaction mixture to 140-150°C and maintain it under reflux for 4-6 hours. Monitor the reaction progress by taking small aliquots and analyzing them via GC-MS (if available). The reaction is considered complete upon consumption of the 1-octene.

Reaction Work-up and Extraction

- Quenching: Cool the flask to room temperature. Slowly and carefully add 100 mL of 2 M HCl to the flask with stirring to quench the catalyst and neutralize the phenoxide.
    - Expertise Note: The addition of acid should be performed cautiously in a fume hood, as it is an exothermic process.

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- Extraction: Transfer the entire mixture to a 1 L separatory funnel. Add 200 mL of diethyl ether and shake vigorously, venting frequently. Allow the layers to separate.
- Separation: Drain the lower aqueous layer. Extract the aqueous layer again with 100 mL of diethyl ether. Combine the organic layers.
- Washing: Wash the combined organic layers sequentially with 100 mL of saturated sodium bicarbonate solution (to remove residual acidic phenol) and then 100 mL of brine (to reduce the amount of dissolved water).
- Drying & Concentration: Drain the washed organic layer into a large Erlenmeyer flask and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether. A viscous, yellowish-to-brown oil will remain.

Purification

- Vacuum Distillation: The crude product is purified by vacuum distillation. Given the product's high boiling point (296.5°C at 760 mmHg[3]), a vacuum is essential to prevent thermal decomposition.
- Procedure: Assemble a short-path distillation apparatus. Transfer the crude oil to the distillation flask.
- Fraction Collection:
  - First, distill any remaining unreacted phenol at a reduced pressure.
  - Increase the vacuum and/or temperature to distill the product fraction. Collect the fraction boiling at the appropriate temperature for your vacuum level (e.g., ~140-145°C at ~5 mmHg).
- Yield: The purified product should be a clear, colorless to pale yellow oil. The expected yield is typically in the range of 60-75%.

Characterization and Analysis

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The identity and purity of the final product should be confirmed using standard analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the molecular weight (206.32 g/mol) and assess purity.[3][7] The analysis should show a major peak corresponding to the desired product and allow for quantification of the ortho/para isomer ratio.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Will show characteristic aromatic proton signals (in the 6.7-7.2 ppm range), a signal for the phenolic -OH, and aliphatic signals corresponding to the 1-methylheptyl group.
  - ^{13}C NMR: Will confirm the presence of 14 unique carbon environments.
- High-Performance Liquid Chromatography (HPLC): Can be used for purity assessment, especially with a UV detector.[8][9]

Safety Precautions: Mandatory Adherence

Phenol is acutely toxic, corrosive, and rapidly absorbed through the skin, potentially causing severe burns and systemic toxicity.[10][11] All operations must be conducted with extreme caution.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical splash goggles, and a face shield.[12] Use heavy-duty, chemical-resistant gloves such as butyl rubber or neoprene; latex gloves offer no protection against phenol.[10][13]
- Ventilation: All steps, especially those involving heating or handling of concentrated phenol, must be performed inside a certified chemical fume hood.[13]
- Spill Response: Keep a phenol spill kit readily available. For skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek urgent medical attention.[10][14] Polyethylene glycol (PEG 300 or 400) can be used to decontaminate skin after initial water flushing.[14]

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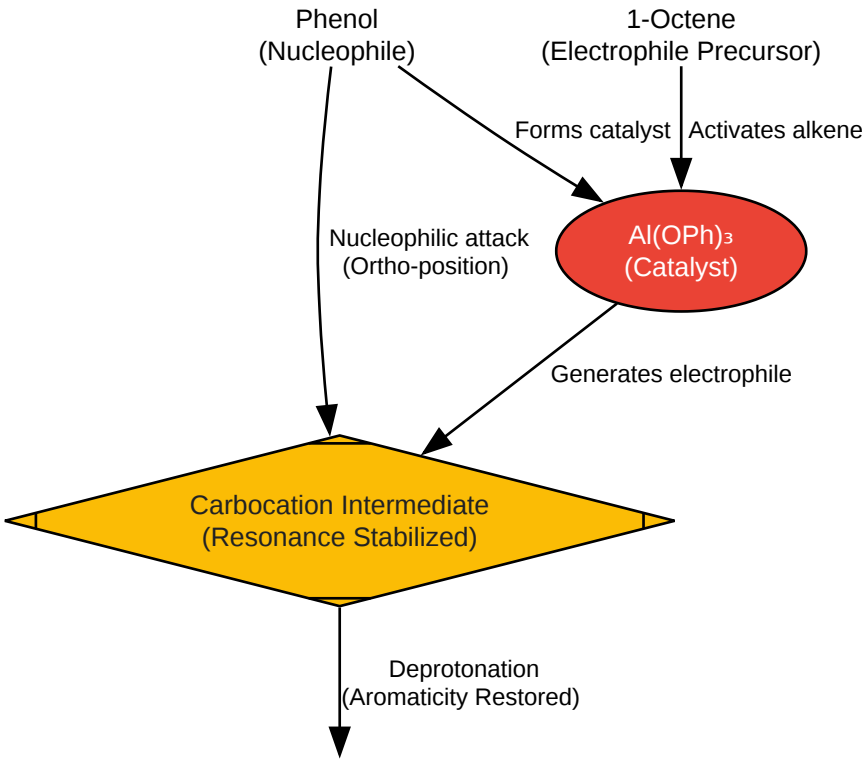
- Waste Disposal: All chemical waste, including aqueous layers and residual product, must be disposed of in properly labeled hazardous waste containers according to institutional guidelines.

Mechanistic Visualization



o-(1-Methylheptyl)phenol

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